

Chloridazon-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Chloridazon-d5

Cat. No.: B565563

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An in-depth technical guide on **Chloridazon-d5**, focusing on its role as an internal standard in analytical chemistry. This document is intended for researchers, scientists, and drug development professionals.

Introduction

Chloridazon-d5 is the deuterated form of Chloridazon, a pyridazinone herbicide. Its primary application in scientific research is as an internal standard for the accurate quantification of Chloridazon in various environmental and biological matrices. The incorporation of five deuterium atoms on the phenyl ring provides a distinct mass shift, enabling precise measurement using mass spectrometry-based techniques, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). This guide provides a comprehensive overview of the technical details of **Chloridazon-d5**, including its chemical identity, properties, and a detailed experimental protocol for its use in analytical testing.

Chemical Identity and Properties

This section summarizes the key chemical identifiers and physicochemical properties of **Chloridazon-d5**.

Table 1: Chemical Identifiers for **Chloridazon-d5**

Identifier	Value
CAS Number	1246818-99-4[1]
Molecular Formula	C ₁₀ H ₃ D ₅ ClN ₃ O
IUPAC Name	5-amino-4-chloro-2-(2,3,4,5,6-pentadeuteriophenyl)pyridazin-3-one
Synonyms	Chloridazon D5 (phenyl D5), 5-Amino-4-chloro-2-phenylpyridazin-3(2H)-one-d5

Table 2: Physicochemical Properties of **Chloridazon-d5**

Property	Value
Molecular Weight	226.67 g/mol [1]
Appearance	Neat solid (commercially available)
Solubility	Soluble in organic solvents such as acetonitrile and methanol.
Stability	Stable under recommended storage conditions (typically -20°C). Avoid repeated freeze-thaw cycles.

Synthesis of Chloridazon-d5

The synthesis of **Chloridazon-d5** involves the incorporation of deuterium atoms onto the phenyl ring of the Chloridazon molecule. A common strategy for the synthesis of phenyl-d5 labeled compounds is to start with a commercially available deuterated precursor, such as aniline-d5. A plausible synthetic route for **Chloridazon-d5** is a multi-step process that begins with deuterated aniline. This is followed by a series of reactions to construct the pyridazinone ring, introduce the chloro and amino functional groups, and ultimately yield the final deuterated product. The synthesis requires careful control of reaction conditions to ensure high isotopic enrichment and chemical purity.

Application in Quantitative Analysis: Experimental Protocol

Chloridazon-d5 is predominantly used as an internal standard in isotope dilution mass spectrometry for the quantification of Chloridazon residues in various samples. The following is a representative experimental protocol for the analysis of Chloridazon in soil samples using the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction method followed by LC-MS/MS analysis.

Reagents and Materials

- Chloridazon analytical standard
- **Chloridazon-d5** internal standard solution (e.g., 1 µg/mL in acetonitrile)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid
- Magnesium sulfate (anhydrous)
- Sodium chloride
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Soil samples

Sample Preparation (QuEChERS Extraction)

- Sample Homogenization: Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube.
- Internal Standard Spiking: Add a known amount of the **Chloridazon-d5** internal standard solution to the sample.

- Hydration: Add 10 mL of water and vortex for 30 seconds.
- Extraction: Add 10 mL of acetonitrile and shake vigorously for 1 minute.
- Salting Out: Add 4 g of anhydrous magnesium sulfate and 1 g of sodium chloride. Shake vigorously for 1 minute.
- Centrifugation: Centrifuge the tube at ≥ 3000 rcf for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: Transfer an aliquot of the upper acetonitrile layer to a 2 mL microcentrifuge tube containing 150 mg of anhydrous magnesium sulfate, 50 mg of PSA, and 50 mg of C18.
- Vortex and Centrifuge: Vortex for 30 seconds and then centrifuge at high speed for 2 minutes.
- Final Extract: The supernatant is the final extract for LC-MS/MS analysis.

LC-MS/MS Analysis

- Instrumentation: A high-performance liquid chromatography (HPLC) system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Chromatographic Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μm).
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Injection Volume: 5 μL .
- MS/MS Detection: Operated in Multiple Reaction Monitoring (MRM) mode. Specific precursor-to-product ion transitions for both Chloridazon and **Chloridazon-d5** are monitored.

Table 3: Example MRM Transitions for Chloridazon and **Chloridazon-d5**

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Chloridazon	222.0	77.1
130.0		
Chloridazon-d5	227.0	82.1
135.0		

Data Analysis and Quantification

The concentration of Chloridazon in the sample is determined by calculating the ratio of the peak area of the analyte (Chloridazon) to the peak area of the internal standard (**Chloridazon-d5**). A calibration curve is constructed using standards of known Chloridazon concentrations and a constant concentration of **Chloridazon-d5**.

Signaling Pathways and Biological Activity

As a deuterated analog of a herbicide, **Chloridazon-d5** is not expected to have any direct involvement in biological signaling pathways in the context of its use as an analytical standard. Its biological activity is presumed to be similar to that of Chloridazon, which acts as an inhibitor of photosynthesis in plants. However, in the trace amounts used for analytical purposes, it is not expected to have any significant biological effect.

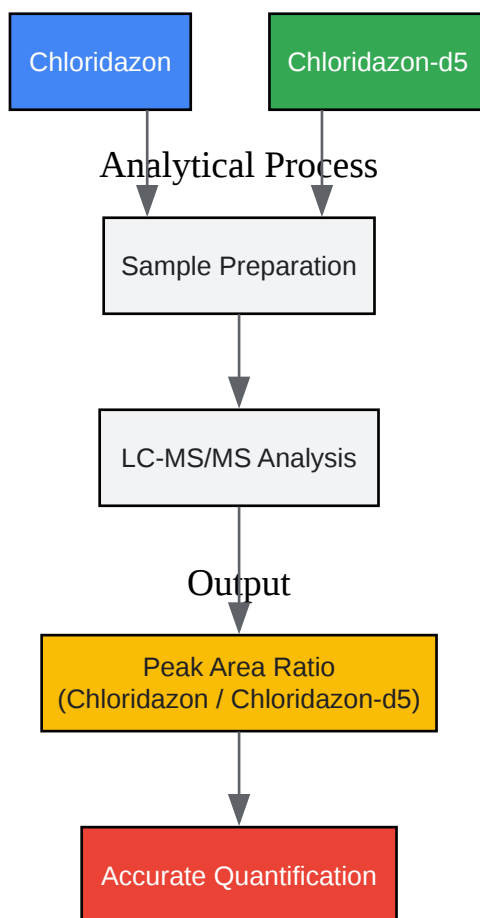
Visualizations

The following diagrams illustrate the experimental workflow for the quantitative analysis of Chloridazon using **Chloridazon-d5** as an internal standard.



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Caption: Experimental workflow for the quantitative analysis of Chloridazon using **Chloridazon-d5**.



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Caption: Logical relationship of using **Chloridazon-d5** for accurate quantification.

Conclusion

Chloridazon-d5 is an essential tool for the accurate and reliable quantification of the herbicide Chloridazon in complex matrices. Its use as an internal standard in isotope dilution mass spectrometry minimizes the impact of matrix effects and variations in sample preparation and instrument response, leading to high-quality analytical data. This technical guide provides researchers with the fundamental information and a practical experimental framework for the effective use of **Chloridazon-d5** in their analytical workflows.

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References

- 1. benchchem.com [benchchem.com]
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